Publish Comparison Guide: LC-MS Fragmentation & Identification of 3-(2-Bromophenoxy)pyrrolidine

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Compound of Interest

Compound Name:	*3-(2-Bromophenoxy)pyrrolidine hydrochloride*
CAS No.:	*960492-06-2*
Cat. No.:	*B1465027*

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Executive Summary & Compound Profile

3-(2-Bromophenoxy)pyrrolidine is a secondary amine building block characterized by a pyrrolidine ring ether-linked to an ortho-brominated phenyl ring. Its identification relies heavily on the distinct isotopic signature of bromine and the specific fragmentation of the ether linkage.

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Feature	Specification
IUPAC Name	3-(2-Bromophenoxy)pyrrolidine
Formula	$C_{10}H_{12}BrNO$
Monoisotopic Mass	241.01 (^{79}Br) / 243.01 (^{81}Br)
Precursor Ion $[M+H]^+$	m/z 242.0 / 244.0 (1:1 doublet)
LogP (Calc)	~2.4
pKa (Base)	~9.2 (Pyrrolidine Nitrogen)

The Comparison Context

In drug development, this compound is frequently compared against its regioisomers (meta- and para-substituted) and structural analogs (chloro- or fluoro- derivatives).

- Vs. Regioisomers (3-Bromo, 4-Bromo): All three share identical mass and major fragments. Differentiation requires high-resolution chromatography or exploitation of the "Ortho Effect" in MS/MS energetics.
- Vs. Alternatives (Piperidine analogs): Pyrrolidine rings exhibit unique ring-contraction fragmentations (loss of C_2H_4) distinct from the C_3H_6 losses seen in piperidines.

Experimental Methodology (Self-Validating Protocol)

To ensure reproducibility, the following protocol utilizes a "Generic Universal" method compatible with standard Q-TOF and Triple Quadrupole systems.

LC Conditions

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source for $[M+H]^+$).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.

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- Flow Rate: 0.4 mL/min.

MS Source Parameters (ESI+)

- Ionization: Electrospray Ionization (Positive Mode).
- Capillary Voltage: 3500 V.
- Collision Energy (CE): Ramped 10–40 eV (Crucial for observing both the intact ether cleavage and secondary ring fragmentation).

> *Validation Check: The precursor spectrum must show a 1:1 doublet at m/z 242 and 244. If the ratio is not ~1:1, the presence of bromine is unconfirmed, or the sample is contaminated.*

Fragmentation Mechanism & Pathway Analysis[2][3][4][5]

The fragmentation of 3-(2-Bromophenoxy)pyrrolidine is driven by the high proton affinity of the pyrrolidine nitrogen. Upon collisional activation (CID), the molecule undergoes charge-remote and charge-proximate fragmentations.

Primary Pathway: Ether Cleavage (The Diagnostic Event)

The most abundant transition involves the cleavage of the C–O ether bond. Because the pyrrolidine nitrogen is the most basic site, the charge is predominantly retained on the pyrrolidine fragment.

- Neutral Loss of 2-Bromophenol: The protonated molecule cleaves to expel the neutral 2-bromophenol moiety (mass ~172/174).

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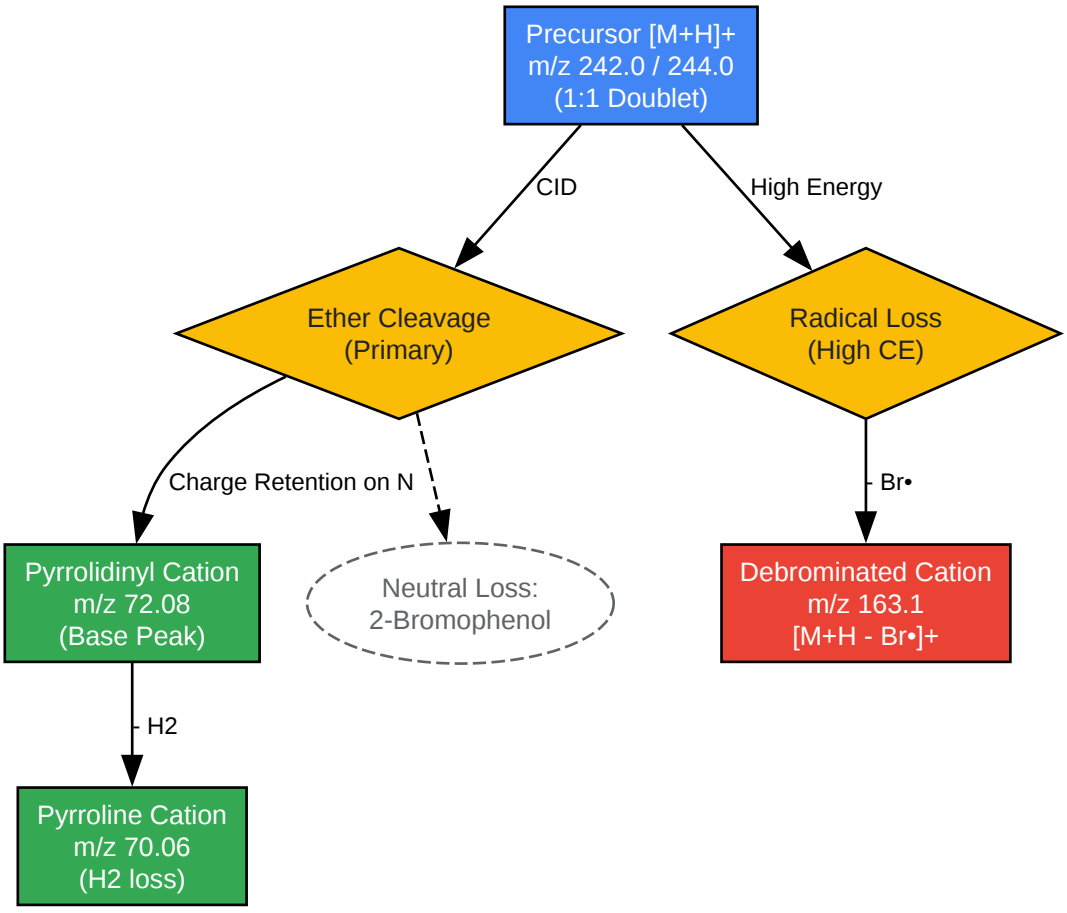
- Product Ion: This yields the 3-pyrrolidinyl cation (m/z 72) or, following hydrogen rearrangement, the pyrroline cation (m/z 70).

Secondary Pathway: The "Ortho Effect"

Unlike the meta (3-bromo) and para (4-bromo) isomers, the ortho (2-bromo) substituent exerts steric pressure and electronic influence on the ether oxygen.

- Debromination: In high-energy collisions, a radical loss of Br• (M - 79/81) leads to a cation at m/z 163. This is often more pronounced in the ortho isomer due to the proximity of the ether oxygen stabilizing the resulting phenyl cation.

Fragmentation Diagram (DOT Visualization)



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Caption: Mechanistic fragmentation pathway of 3-(2-Bromophenoxy)pyrrolidine in ESI+ mode. Blue indicates precursor; Green indicates stable diagnostic fragments; Red indicates high-

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energy radical fragments.

Comparative Analysis: Isomer Differentiation

Distinguishing the 2-bromo (Ortho) from the 3-bromo (Meta) and 4-bromo (Para) isomers is the most common challenge. While their MS/MS spectra are qualitatively identical, quantitative differences and chromatographic behavior provide the solution.

Table 1: Isomer Differentiation Guide

Parameter	3-(2-Bromophenoxy) **(Ortho)**	3-(3-Bromophenoxy) **(Meta)**	3-(4-Bromophenoxy) **(Para)**
Retention Time (RT)	Earliest (Most Polar/Compact)	Intermediate	Late
m/z 163 (M-Br) Intensity	High (Ortho-effect assisted)	Low	Low
m/z 70/72 Ratio	Variable	Stable	Stable
Key Differentiator	Steric hindrance often reduces ionization efficiency slightly compared to Para.		

Why RT Differs:

The ortho-bromine creates a dipole moment and steric bulk that prevents the molecule from lying flat against the C18 stationary phase, typically resulting in weaker retention (earlier elution) compared to the planar para-isomer.

Reference Data: Diagnostic Ion Table

Use this table to program Multiple Reaction Monitoring (MRM) transitions for quantitative assays.

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Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Purpose
Quantifier	242.0 (^{79}Br)	72.1	20	High sensitivity; monitors the stable pyrrolidine ring.
Qualifier 1	244.0 (^{81}Br)	72.1	20	Isotope confirmation; must match Quantifier RT.
Qualifier 2	242.0 (^{79}Br)	163.1	35	Structural confirmation (Loss of Br); specific to brominated scaffold.
Qualifier 3	242.0 (^{79}Br)	70.1	25	Secondary fragment; confirms pyrrolidine ring presence.

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Sources

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